

Proper Disposal Procedures: 4-Chloro-6-(4-chlorophenyl)-2-methylpyrimidine[1]

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Compound of Interest

Compound Name: 4-Chloro-6-(4-chlorophenyl)-2-methylpyrimidine

CAS No.: 1354748-50-7

Cat. No.: B1467005

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Executive Summary: Immediate Action Plan

Core Directive: **4-Chloro-6-(4-chlorophenyl)-2-methylpyrimidine** (CAS: 1354748-50-7) is a halogenated organic compound.[1][2] It must NEVER be disposed of down the drain or mixed with non-halogenated solvent waste streams.[1]

- Primary Waste Stream: Halogenated Organic Waste (Solid or Liquid).[1]
- Destruction Method: High-Temperature Incineration (>1100°C) with flue gas scrubbing.[1][3]
- Critical Hazard: Potential formation of dioxins/furans if incinerated at low temperatures; aquatic toxicity due to the chlorophenyl moiety.[1]

Chemical Profile & Hazard Identification

To dispose of a chemical safely, you must understand its reactivity and environmental persistence.[1] This compound features two distinct chlorine atoms: one on the pyrimidine ring (reactive, susceptible to

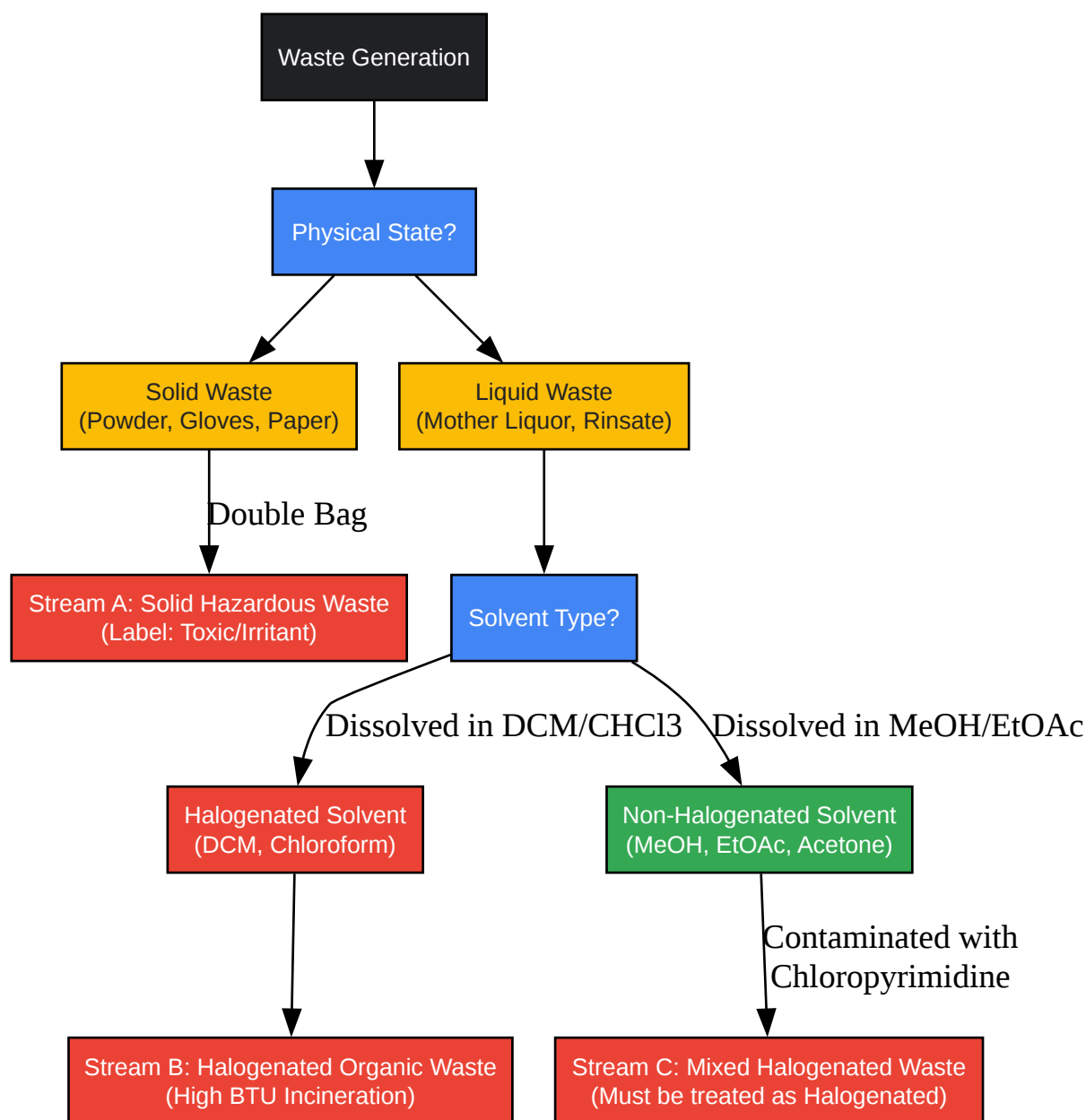
) and one on the phenyl ring (stable, lipophilic, environmentally persistent).[1]

Property	Data / Classification
Chemical Name	4-Chloro-6-(4-chlorophenyl)-2-methylpyrimidine
CAS Number	1354748-50-7
Molecular Formula	
Physical State	Solid (White to off-white powder)
GHS Classification	Warning[1][4][5][6][7] • Skin Irrit. 2 (H315) [1][6][7] • Eye Irrit. 2A (H319) • STOT SE 3 (H335) • Aquatic Chronic Toxicity (Inferred)
Reactivity	The C-Cl bond at position 4 is electrophilic.[1] Avoid inadvertent mixing with strong nucleophiles (amines, thiols) in waste containers to prevent exothermic reactions.[1]

Waste Segregation Strategy (The "Why" & "How")

The Scientific Logic: Standard laboratory incinerators often operate at temperatures sufficient for hydrocarbons but insufficient for chlorinated aromatics.[1] Incomplete combustion of chlorophenyl rings can generate Polychlorinated Dibenzodioxins (PCDDs).[1] Therefore, this compound must be segregated into a specific "Halogenated" stream destined for specialized facilities.[1]

Decision Logic: Waste Stream Selection



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Figure 1: Waste Segregation Logic Flowchart. Note that even if the solvent is non-halogenated (e.g., Methanol), the presence of the chlorinated solute (the pyrimidine) technically classifies the mixture as halogenated waste in many jurisdictions to ensure proper destruction.^[1]

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Substance)

Applicable for: Expired inventory, weighing boat residues, contaminated PPE.^[1]

- Containerization: Place the solid material into a wide-mouth high-density polyethylene (HDPE) jar. Glass is acceptable but poses a breakage risk.[\[1\]](#)
- Labeling: Affix a hazardous waste label.
 - Constituents: "4-Chloro-6-(4-chlorophenyl)-2-methylpyrimidine".[\[1\]](#)[\[2\]](#)[\[8\]](#)[\[9\]](#)
 - Hazard Check: Toxic, Irritant.[\[1\]](#)[\[7\]](#)
 - Code: Check local regulations (e.g., US EPA RCRA code often defaults to D001 if ignitable, or characteristic toxic waste; if not listed, use "Halogenated Organic Solid").[\[1\]](#)
- Secondary Containment: Place the primary jar into a clear plastic zip-seal bag to prevent contamination of the outer container during transport.
- Disposal Path: Transfer to the facility's Solid Hazardous Waste drum.

Protocol B: Liquid Waste (Reaction Mixtures/Rinsate)

Applicable for: HPLC waste, mother liquors, rotary evaporator traps.[\[1\]](#)

- Segregation: Do NOT pour into the "Organic Solvents (Non-Halogenated)" carboy. Even if the solvent is Acetone, the solute renders it halogenated.[\[1\]](#)
- Collection: Pour into the "Halogenated Waste" carboy (typically Red or Yellow tagged in many labs).[\[1\]](#)
- Compatibility Check: Ensure the waste container does not contain strong oxidizers (Nitric acid) or strong bases, as the pyrimidine ring can degrade exothermically under extreme pH.[\[1\]](#)
- Rinsing: Triple rinse the original empty vessel with a small volume of acetone or dichloromethane.[\[1\]](#) Add this rinsate to the Halogenated Waste container.

Spill Management & Emergency Response

Scenario: You have dropped a 5g vial of the powder on the benchtop.

The "Do Not" List:

- DO NOT use a wet paper towel initially (creates a spreadable sludge).[1]
- DO NOT use compressed air to blow it off.[1]

Spill Response Workflow



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Figure 2:Emergency Spill Response Workflow. The priority is preventing inhalation of dust.[1]

Regulatory & Compliance Context

- US EPA (RCRA): This compound is not explicitly "P-listed" or "U-listed" by specific name, which is common for research intermediates.[1] However, it falls under "Characteristic Waste" protocols.[1]
 - Halogenated Organic Compounds (HOCs): Land disposal is strictly prohibited under 40 CFR Part 268 (Land Disposal Restrictions) unless treated (incinerated).[1]
- European Waste Catalogue (EWC):
 - Code 07 01 03:* Organic halogenated solvents, washing liquids, and mother liquors.[1]
 - Code 16 05 06:* Laboratory chemicals consisting of or containing hazardous substances.[1]

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